



The Chemical Identity of Sakura-6 Remains Elusive

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Compound of Interest		
Compound Name:	Sakura-6	
Cat. No.:	B12386229	Get Quote

Despite a comprehensive search of available scientific and public databases, the chemical structure of a compound specifically designated as "Sakura-6" could not be identified. The term "Sakura-6" appears most prominently as the name of a restaurant and does not correspond to any known chemical entity in the referenced literature.

Further inquiries into related terms provided information on the chemical composition of cherry blossoms (sakura), a fungicide named SAKURA®, and a schematic representation of polymeric molecules referred to as "Sakura," none of which represent a discrete small molecule or drug candidate with the designation "Sakura-6."

Chemical Composition of Cherry Blossoms: The characteristic fragrance of cherry blossoms is attributed to a complex mixture of volatile organic compounds. Key components contributing to the scent include benzaldehyde, linalool, and coumarin, which imparts a vanilla-like aroma. A patent for a cherry blossom-like fragrance composition also lists dimethoxymethylbenzene, 3,5-dimethoxybenzaldehyde, and methyl 3,5-dimethoxybenzoate as significant constituents.

SAKURA® Fungicide: The product named SAKURA® is an emulsifiable concentrate fungicide containing Bromuconazole (167 g/l) and Tebuconazole (107 g/l) as active ingredients.

Due to the inability to identify a specific chemical structure for "**Sakura-6**," the subsequent requests for quantitative data, experimental protocols, and signaling pathway diagrams cannot be fulfilled at this time. Researchers and drug development professionals seeking information on a compound with this designation are advised to verify the nomenclature and consider the







possibility of it being an internal code name not yet disclosed in public forums or scientific literature.

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